

Application Note: Purification of 2-Bromo-3'-hydroxyacetophenone by Recrystallization

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Compound of Interest

Compound Name: 2-Bromo-3'-hydroxyacetophenone

Cat. No.: B133987

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Abstract

This application note provides a detailed protocol for the purification of **2-Bromo-3'-hydroxyacetophenone** via recrystallization. This method is designed for researchers, scientists, and drug development professionals to obtain a high-purity crystalline product suitable for further synthetic applications. The protocol outlines solvent selection, the recrystallization procedure, and safety precautions. A summary of the key physical and chemical properties of the compound is also presented.

Introduction

2-Bromo-3'-hydroxyacetophenone is a valuable intermediate in organic synthesis, particularly in the preparation of various biologically active molecules and pharmaceutical compounds.^{[1][2][3]} The purity of this reagent is critical for the success of subsequent reactions, impacting reaction yield and the impurity profile of the final product. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the compound and its impurities in a selected solvent at different temperatures. This document provides a standardized protocol for the recrystallization of **2-Bromo-3'-hydroxyacetophenone** to achieve high purity.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Bromo-3'-hydroxyacetophenone** is provided in the table below.

Property	Value	Reference
CAS Number	2491-37-4	[1][2][4]
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2][4]
Molecular Weight	215.04 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4]
Melting Point	70-74 °C	[1][3][5]
Boiling Point	327.8 ± 22.0 °C (Predicted)	[1][3]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol. Sparingly soluble in water (1.7 g/L at 25 °C).	[1][2][4]
Storage Temperature	2-8°C	[1][2]

Safety Precautions

2-Bromo-3'-hydroxyacetophenone is a hazardous substance and must be handled with appropriate safety measures in a well-ventilated fume hood.[6]

- Hazards: Harmful if swallowed, causes severe skin burns and eye damage, and may cause skin sensitization.[5][6][7]
- Personal Protective Equipment (PPE): Wear safety glasses with side shields or goggles, a face shield, chemical-resistant gloves, and a lab coat.[5]
- Handling: Avoid inhalation of dust and contact with skin and eyes.[6] In case of accidental contact, flush the affected area with copious amounts of water.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6]

Experimental Protocol: Recrystallization of 2-Bromo-3'-hydroxyacetophenone

Principle

This protocol is based on the principle of differential solubility. An appropriate solvent is one in which **2-Bromo-3'-hydroxyacetophenone** is sparingly soluble at room temperature but highly soluble at an elevated temperature. Impurities should either be insoluble at high temperatures or remain soluble at low temperatures.

Materials and Equipment

- Crude **2-Bromo-3'-hydroxyacetophenone**
- Recrystallization solvent (e.g., Ethanol, Isopropanol, or a mixture such as Ethanol/Water)
- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

Solvent Selection

The choice of solvent is critical for successful recrystallization. Based on known solubility data, several solvents can be considered. The ideal solvent should dissolve the compound when hot but not when cold.

- Good solubility has been noted in: Methanol, Dichloromethane, and Ethyl Acetate.^{[1][2]}
- Recommended starting solvents for recrystallization: Alcohols such as ethanol or isopropanol are often good candidates for moderately polar compounds like this acetophenone

derivative. A mixed solvent system, such as ethanol/water, can also be effective.

A preliminary small-scale test with a few milligrams of the crude product in different solvents is recommended to determine the optimal solvent or solvent mixture.

Recrystallization Procedure

The following workflow outlines the steps for the purification of **2-Bromo-3'-hydroxyacetophenone** by recrystallization.



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